

# Molecular formula and IUPAC name for Diflufenican

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## Compound of Interest

Compound Name: *Diflufenican*

Cat. No.: *B1670562*

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An In-Depth Technical Guide to **Diflufenican**

## Executive Summary

**Diflufenican** is a selective herbicide belonging to the pyridinecarboxamide chemical class, primarily utilized for the control of a wide spectrum of broadleaf weeds and certain grasses in various agricultural settings.<sup>[1][2]</sup> Its mode of action involves the inhibition of carotenoid biosynthesis, a critical process for plant photosynthesis and protection against photo-oxidative damage.<sup>[2][3]</sup> This guide provides a comprehensive overview of **Diflufenican**, including its chemical identity, physicochemical properties, mechanism of action, synthesis, toxicological profile, and environmental fate. Detailed experimental protocols and visual diagrams of key processes are also presented to serve as a valuable resource for researchers, scientists, and professionals in drug development and crop protection.

## Chemical Identity

- Molecular Formula:  $C_{19}H_{11}F_5N_2O_2$ <sup>[4][5][6]</sup>
- IUPAC Name: N-(2,4-difluorophenyl)-2-[3-(trifluoromethyl)phenoxy]pyridine-3-carboxamide<sup>[3]</sup>  
<sup>[4]</sup>
- CAS Registry Number: 83164-33-4<sup>[3][4]</sup>

- Synonyms: DFF, **Diflufenicanil**, N-(2,4-Difluorophenyl)-2-(3-(trifluoromethyl)phenoxy)nicotinamide[3][4]

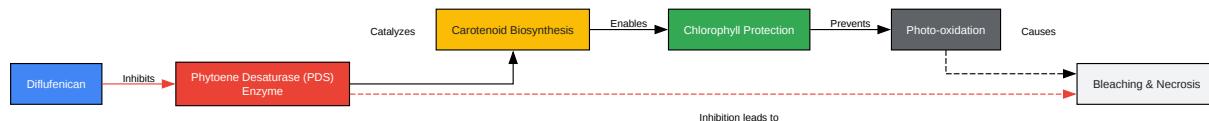
## Physicochemical Properties

The physical and chemical properties of **Diflufenican** are summarized in the table below.

Property	Value	Reference
Molar Mass	394.301 g·mol <sup>-1</sup>	[3]
Appearance	White Powder/Crystalline Solid	[3][7]
Melting Point	160 °C (320 °F; 433 K)	[3]
Boiling Point	376 °C (709 °F; 649 K)	[3]
Density	1.438 g/cm <sup>3</sup>	[3]
Vapor Pressure	0.07 mPa (30°C)	[3]
Water Solubility	Insoluble – 0.05 mg/L	[3]
Solubility in Acetone	100 g/L	[3]
Solubility in Dichloromethane	114.0 g/L	[7]
Solubility in Toluene	35.7 g/L	[7]
log K <sub>ow</sub>	4.2	[7]

## Mechanism of Action

**Diflufenican** functions as a carotenoid biosynthesis inhibitor.[7][8] Specifically, it targets and inhibits the enzyme phytoene desaturase (PDS), which is crucial for the synthesis of carotenoids.[9][10] Carotenoids protect chlorophyll from photo-oxidation.[9] By inhibiting this pathway, **Diflufenican** leads to the accumulation of phytoene and the degradation of chlorophyll, resulting in bleaching and chlorotic spotting on the foliage of susceptible plants.[3][10] This disruption of photosynthesis ultimately leads to growth cessation and necrosis.[3]

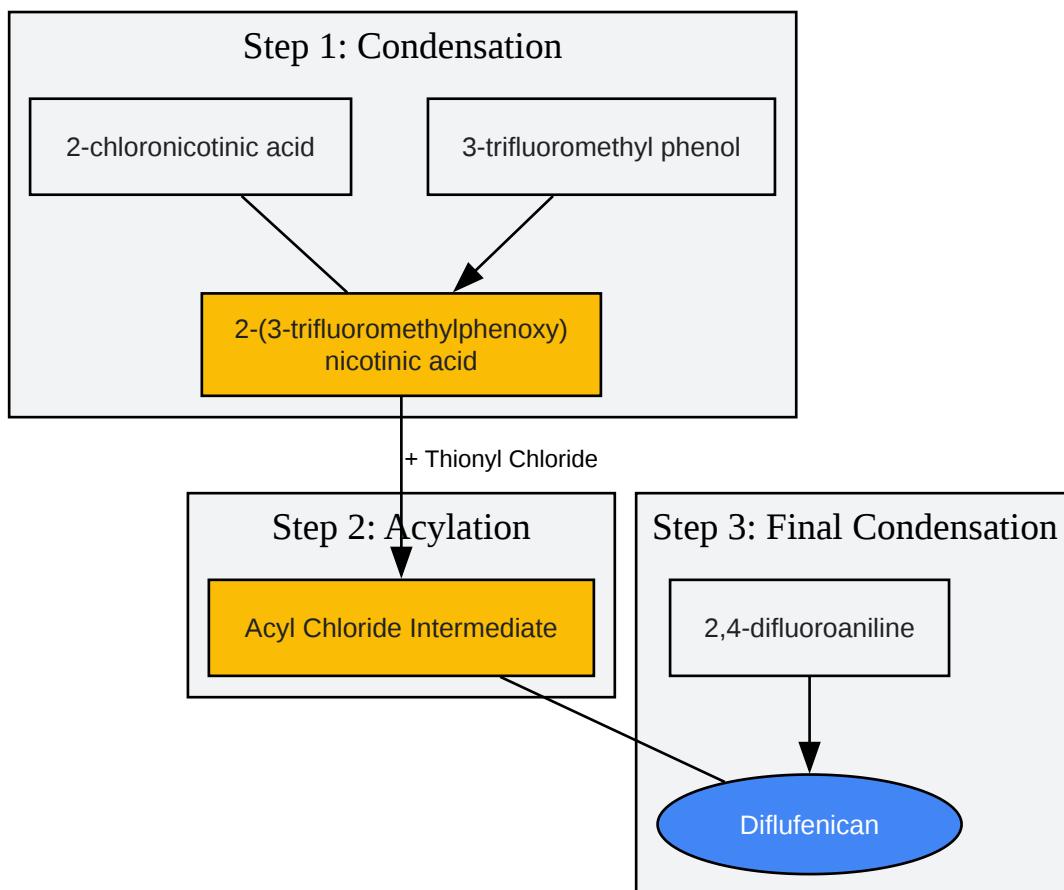


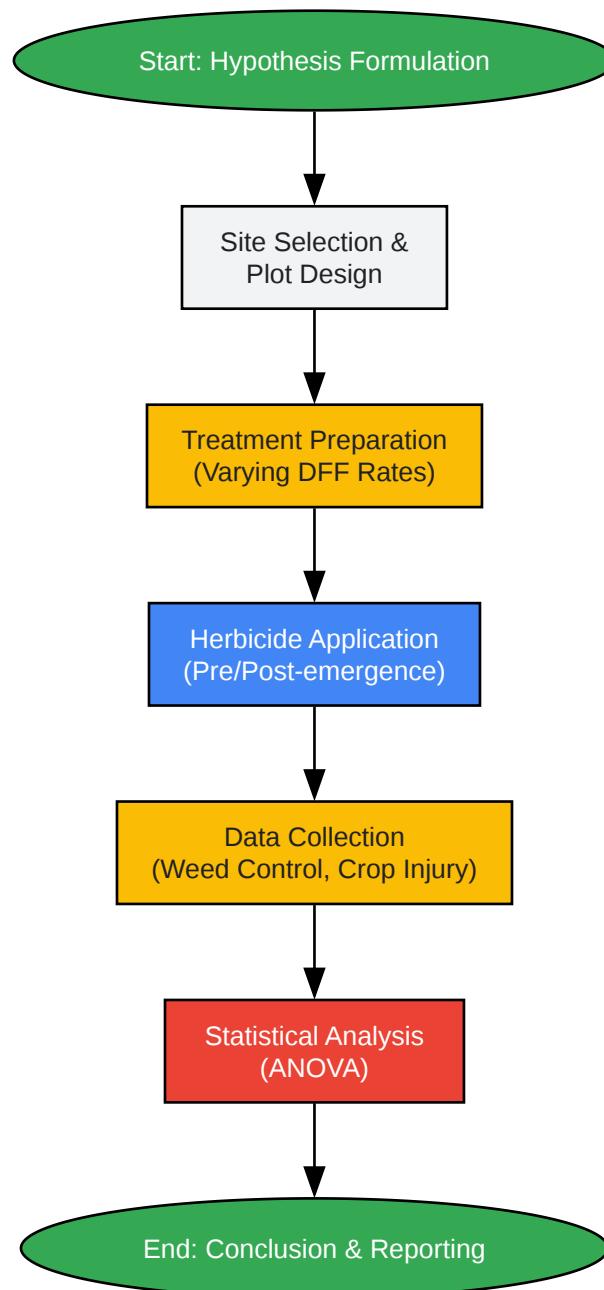
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**Diflufenican's inhibition of Phytoene Desaturase.**

## Synthesis of Diflufenican

**Diflufenican** can be synthesized through various routes. One common method involves the condensation of 2-chloronicotinic acid with meta-trifluoromethylphenol, followed by reaction with thionyl chloride and subsequent condensation with 2,4-difluoroaniline.<sup>[7]</sup> Another approach reacts a 2-halogenated nicotinic acid with 3-trifluoromethyl phenol to form an ester, which then reacts with 2,4-difluoroaniline in the presence of a copper-based catalyst to yield **Diflufenican**.<sup>[11]</sup>





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